

preventing degradation of **ONO 207** during storage

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **ONO 207**
Cat. No.: **B14802169**

[Get Quote](#)

Technical Support Center: **ONO 207**

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides guidance on the proper storage and handling of **ONO 207** to prevent its degradation. The information provided is based on general best practices for prostaglandin analogs, as specific stability data for **ONO 207** (13,14-Dihydrodinoprost) is not extensively available in public literature.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for **ONO 207**?

To ensure maximum stability, **ONO 207**, a prostaglandin analog, should be stored at -20°C or lower in a tightly sealed, light-resistant container.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Q2: How should **ONO 207** be handled upon receipt?

Upon receipt, the compound should be immediately stored at the recommended temperature of -20°C. If the compound is in a crystalline or powder form, it is relatively stable. However, once dissolved, the risk of degradation increases.

Q3: Can I store **ONO 207** in a solution?

Solutions of **ONO 207** in organic solvents such as ethanol, DMSO, or dimethylformamide should be stored at -20°C under an inert gas like argon or nitrogen.[2][5] It is strongly advised not to store **ONO 207** in aqueous solutions for any extended period. Aqueous solutions should be prepared fresh for immediate use, ideally within the same day.[1]

Q4: What type of containers should be used for storing **ONO 207** solutions?

For solutions in organic solvents, always use glass containers with Teflon-lined caps.[2][5] Avoid using plastic containers as organic solvents can leach impurities from the plastic, which may compromise your experiments.[2][4][5][7] Aqueous solutions can be stored in plastic for short periods.[2][5]

Q5: How can I prevent oxidation and hydrolysis of **ONO 207**?

To prevent oxidation, store the compound under an inert atmosphere (argon or nitrogen) and in a tightly sealed, light-resistant container.[1][2][3][4][5] To prevent hydrolysis, avoid prolonged storage in aqueous solutions and protect the compound from moisture.[1][3][4]

Troubleshooting Guide

Issue: I am observing a loss of biological activity or inconsistent results in my experiments with **ONO 207**.

This could be due to the degradation of the compound. Follow these troubleshooting steps to identify the potential cause:

Potential Cause	Recommended Solution
Improper Storage Temperature	Verify that the compound has been consistently stored at -20°C or below. Avoid repeated freeze-thaw cycles. [1]
Degradation in Aqueous Solution	Prepare fresh aqueous solutions for each experiment and use them immediately. Do not store aqueous solutions for more than a day. [1]
Oxidation	If the compound has been exposed to air, its activity may be compromised. For future use, overlay solutions with an inert gas (argon or nitrogen) before sealing and storing. [2][5]
Photodegradation	Ensure the compound is stored in a light-resistant container and protected from light during handling. [1][3][4]
Contamination from Storage Container	If stored in a plastic container with an organic solvent, impurities may have leached into the solution. Transfer the solution to a glass vial and consider if the results may have been affected.

Summary of Storage Conditions and Compound Stability

Storage Condition	Form	Recommended Temperature	Container Type	Key Considerations
Long-term	Solid (Powder/Crystal)	-20°C or below	Glass, light-resistant	Keep tightly sealed to prevent moisture absorption.
Long-term	In Organic Solvent (e.g., Ethanol, DMSO)	-20°C or below	Glass with Teflon-lined cap	Overlay with inert gas (argon or nitrogen). Avoid plastic.[2][5][7]
Short-term	Aqueous Solution	2-8°C	Glass or Plastic	Prepare fresh and use within 24 hours.[1]

Experimental Protocols

Protocol for Assessing the Stability of **ONO 207**

This protocol outlines a general method for determining the stability of **ONO 207** under specific conditions.

Objective: To evaluate the degradation of **ONO 207** over time under various storage conditions.

Materials:

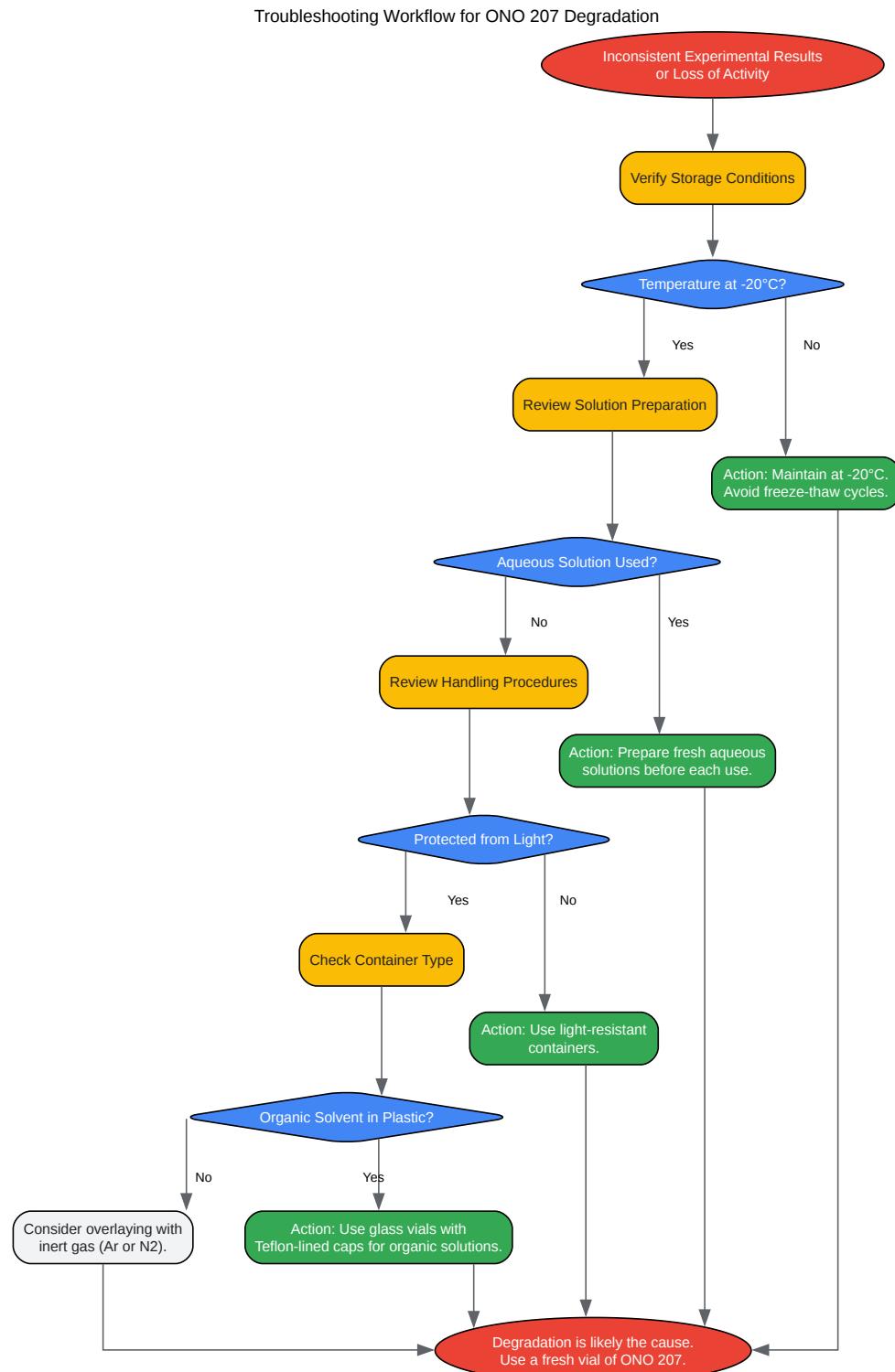
- **ONO 207**
- High-purity organic solvent (e.g., ethanol or acetonitrile)
- Aqueous buffer (e.g., phosphate-buffered saline, pH 7.4)
- High-Performance Liquid Chromatography (HPLC) system with a suitable column (e.g., C18) and detector (e.g., UV or Mass Spectrometry)
- Incubators or environmental chambers set to desired temperatures

- Light-resistant glass vials with Teflon-lined caps

Methodology:

- Preparation of Stock Solution: Prepare a concentrated stock solution of **ONO 207** in the chosen organic solvent.
- Preparation of Test Samples: Aliquot the stock solution into multiple glass vials. For each storage condition to be tested (e.g., different temperatures, exposure to light), prepare a set of vials.
- Storage: Store the vials under the defined conditions. For example:
 - -20°C (control)
 - 4°C
 - Room Temperature (e.g., 25°C)
 - Elevated Temperature (e.g., 40°C)
 - Room Temperature with exposure to light
- Time Points: At designated time points (e.g., 0, 24, 48, 72 hours, 1 week, 1 month), remove one vial from each storage condition.
- Sample Analysis:
 - Dilute the sample to a suitable concentration for HPLC analysis.
 - Inject the sample into the HPLC system.
 - Analyze the chromatogram to determine the peak area of the intact **ONO 207** and any degradation products.
- Data Analysis: Calculate the percentage of **ONO 207** remaining at each time point relative to the initial time point (t=0). Plot the percentage of intact **ONO 207** against time for each storage condition to determine the degradation rate.

Visual Guides



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for identifying potential causes of **ONO 207** degradation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. stratech.co.uk [stratech.co.uk]
- 3. A Review of Efforts to Improve Lipid Stability during Sample Preparation and Standardization Efforts to Ensure Accuracy in the Reporting of Lipid Measurements - PMC [pmc.ncbi.nlm.nih.gov]
- 4. tsapps.nist.gov [tsapps.nist.gov]
- 5. avantiresearch.com [avantiresearch.com]
- 6. chemignition.com [chemignition.com]
- 7. Avanti Research™ FAQs [sigmaaldrich.com]
- To cite this document: BenchChem. [preventing degradation of ONO 207 during storage]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b14802169#preventing-degradation-of-ono-207-during-storage>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com